

Technical Guide: Methyl 2-cyanoisonicotinate

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Compound of Interest

Compound Name: Methyl 2-cyanoisonicotinate

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Introduction

Methyl 2-cyanoisonicotinate is a pivotal chemical intermediate, primarily recognized for its essential role in the synthesis of Topiroxostat, a potent xanthine oxidase inhibitor used in the management of hyperuricemia and gout.^[1] This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and its application in pharmaceutical manufacturing.

Chemical and Physical Properties

Methyl 2-cyanoisonicotinate, also known by its IUPAC name methyl 2-cyanopyridine-4-carboxylate, is a white to pale brown crystalline solid.^{[1][2]} Its chemical structure incorporates a pyridine ring functionalized with both a cyano and a methyl ester group, contributing to its reactivity and utility as a building block in organic synthesis.^[1] A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Methyl 2-cyanoisonicotinate**

Property	Value	Reference(s)
IUPAC Name	methyl 2-cyanopyridine-4-carboxylate	[2]
Synonyms	Methyl 2-cyanoisonicotinate, 2-Cyano-4-pyridinecarboxylic acid methyl ester	[1]
CAS Number	94413-64-6	[1][2]
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1][2]
Molecular Weight	162.15 g/mol	[1][2]
Appearance	White to pale brown crystalline powder/solid	[1]
Melting Point	107-109 °C	[1]
Purity	≥99.0% (typical)	[1]

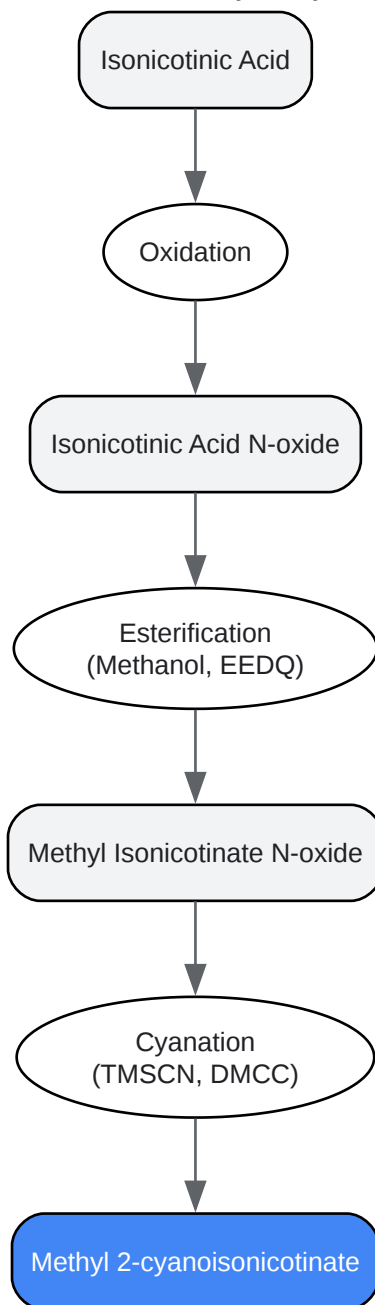
Synthesis of Methyl 2-cyanoisonicotinate

The synthesis of **Methyl 2-cyanoisonicotinate** is a critical step in the production of Topiroxostat. A common and effective method involves the cyanation of a pyridine N-oxide precursor, a transformation known as the Reissert-Henze reaction.[3][4] This reaction introduces a cyano group at the C2 position of the pyridine ring.

Synthesis Workflow

The overall workflow for the synthesis of **Methyl 2-cyanoisonicotinate** from isonicotinic acid is depicted in the following diagram.

Synthesis Workflow for Methyl 2-cyanoisonicotinate



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